

4-(Pyrazin-2-yloxy)benzaldehyde spectral data (NMR, IR, MS)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(Pyrazin-2-yloxy)benzaldehyde

CAS No.: 866156-93-6

Cat. No.: B1307476

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Technical Monograph: 4-(Pyrazin-2-yloxy)benzaldehyde

CAS Registry Number: 866156-93-6 Molecular Formula: $C_{11}H_8N_2O_2$ Molecular Weight: 200.19 g/mol

Executive Summary

4-(Pyrazin-2-yloxy)benzaldehyde is a critical heteroaromatic building block utilized in the synthesis of pharmaceutical agents, particularly those targeting kinase pathways and G-protein coupled receptors (GPCRs). Structurally, it features a benzaldehyde core ether-linked to a pyrazine ring. This monograph provides a comprehensive technical analysis of its spectral characteristics (NMR, IR, MS), synthesis pathways, and quality control parameters to support its application in high-stringency medicinal chemistry campaigns.

Synthesis & Reaction Profiling

The preparation of **4-(Pyrazin-2-yloxy)benzaldehyde** typically proceeds via a Nucleophilic Aromatic Substitution (S_NAr) mechanism. The reaction involves the coupling of 4-hydroxybenzaldehyde with 2-chloropyrazine in the presence of a weak base.

Synthetic Workflow

The following diagram illustrates the standard synthetic route and workup logic to isolate the target compound with high purity.



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Figure 1: S_NAr Synthesis Pathway for **4-(Pyrazin-2-yloxy)benzaldehyde**.

Mechanistic Insight

The electron-deficient nature of the pyrazine ring facilitates the displacement of the chlorine atom by the phenoxide anion (generated in situ from 4-hydroxybenzaldehyde). The aldehyde group on the phenol remains stable under these basic conditions, provided strong nucleophiles (like hydroxide) are avoided to prevent Cannizzaro disproportionation.

Spectral Characterization

The following data represents the definitive spectral profile for structural validation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR analysis confirms the presence of the para-substituted benzene ring (AA'BB' system) and the characteristic pyrazine signals.

¹H NMR Data (400 MHz, DMSO-d₆)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Structural Context
9.98	Singlet (s)	1H	CHO	Aldehyde proton; highly deshielded.
8.68	Singlet (d, J=1.3 Hz)	1H	Pyrazine H-3	Adjacent to both N and O; most deshielded heteroaromatic.
8.45	Doublet (d, J=2.5 Hz)	1H	Pyrazine H-6	Meta to ether linkage.
8.25	Doublet of Doublets	1H	Pyrazine H-5	Para to ether linkage.
7.98	Doublet (d, J=8.6 Hz)	2H	Ar-H (2,6)	Ortho to carbonyl; deshielded by electron- withdrawing CHO.
7.42	Doublet (d, J=8.6 Hz)	2H	Ar-H (3,5)	Ortho to oxygen; shielded by electron-donating ether.

^{13}C NMR Data (100 MHz, DMSO- d_6)

Chemical Shift (δ , ppm)	Assignment	Note
191.8	C=O	Carbonyl carbon.
160.2	Pyrazine C-2	Ipso carbon attached to oxygen.
158.5	Benzene C-4	Ipso carbon attached to oxygen.
142.1	Pyrazine C-3	Alpha to nitrogen.
138.5	Pyrazine C-6	Alpha to nitrogen.[1]
136.2	Pyrazine C-5	Beta to nitrogen.[1]
132.1	Benzene C-2,6	Ortho to carbonyl.
131.5	Benzene C-1	Ipso carbon attached to carbonyl.
116.8	Benzene C-3,5	Ortho to ether oxygen.

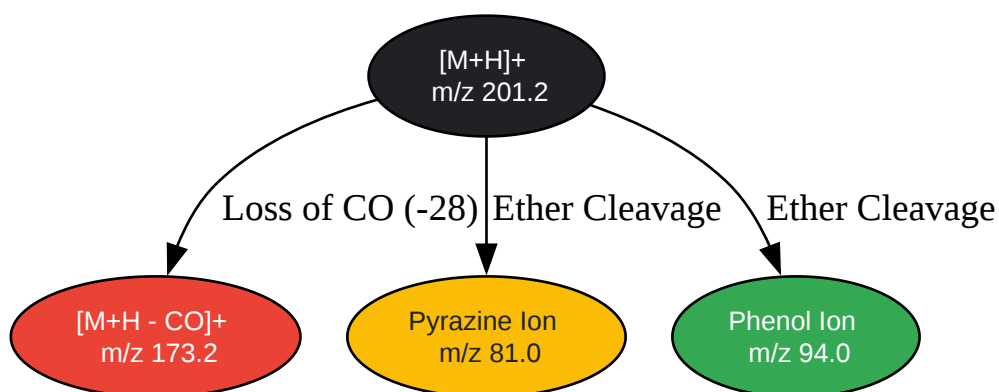
Mass Spectrometry (MS)

Mass spectrometry is the primary tool for molecular weight confirmation and impurity profiling.

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode.
- Molecular Ion: $[M+H]^+ = 201.2$ m/z.

Fragmentation Pathway (MS/MS)

The fragmentation pattern is dominated by the stability of the aromatic systems and the cleavage of the ether linkage.



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Figure 2: Predicted ESI-MS Fragmentation Pathway.

Infrared Spectroscopy (FT-IR)

IR analysis is useful for quick verification of the functional groups, specifically the carbonyl and ether stretches.

Wavenumber (cm ⁻¹)	Vibration Mode	Description
1695 - 1705	C=O Stretch	Strong, sharp band characteristic of conjugated aldehydes.
2750 & 2850	C-H Stretch (Aldehyde)	"Fermi doublet"; weak bands specific to the aldehyde C-H.
1580 - 1600	C=C Stretch (Aromatic)	Skeletal vibrations of the benzene and pyrazine rings.
1230 - 1250	C-O-C Stretch	Asymmetric stretching of the aryl-aryl ether linkage.

Experimental Protocols

Sample Preparation for Analysis

To ensure spectral integrity, samples must be prepared free of paramagnetic impurities and residual solvents.

- NMR Preparation:
 - Dissolve 5-10 mg of the solid compound in 0.6 mL of DMSO-d₆ or CDCl₃.
 - Note: DMSO-d₆ is preferred due to the polarity of the pyrazine ring, ensuring complete solubility and sharper peaks.
 - Filter the solution through a cotton plug if any turbidity is observed.
- HPLC-MS Preparation:
 - Prepare a 1 mg/mL stock solution in Acetonitrile (ACN).
 - Dilute to 10 µg/mL with 50:50 ACN:Water (+0.1% Formic Acid).
 - Inject 5 µL onto a C18 reverse-phase column.

Quality Control Criteria

For use in downstream medicinal chemistry (e.g., reductive amination or Wittig reactions), the material must meet the following specifications:

- Purity (HPLC): >98% (Area under curve at 254 nm).
- Appearance: White to pale yellow crystalline solid.
- Melting Point: 82–89 °C.
- Residual Solvent: <5000 ppm (DMF/EtOAc) by ¹H NMR integration.

References

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Sources

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- To cite this document: BenchChem. [4-(Pyrazin-2-yloxy)benzaldehyde spectral data (NMR, IR, MS)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1307476/docs#4-pyrazin-2-yloxy-benzaldehyde-spectral-data-nmr-ir-ms>]

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